

# Personal protective equipment for handling Gpx4-IN-15

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## Compound of Interest

Compound Name: Gpx4-IN-15

Cat. No.: B15585905

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## Essential Safety and Handling Guide for Gpx4-IN-15

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Gpx4-IN-15**. The following procedures are designed to ensure laboratory safety and maintain the integrity of the compound.

## Compound Information and Potential Hazards

**Gpx4-IN-15** is a potent inhibitor of Glutathione Peroxidase 4 (GPX4) and is used for research purposes to induce ferroptosis, a form of regulated cell death.[1] While a specific Safety Data Sheet (SDS) for **Gpx4-IN-15** is not readily available, data from closely related GPX4 inhibitors suggests that it should be handled with caution.[2] Similar compounds are classified as potentially harmful if swallowed and may be toxic to aquatic life.[2] Therefore, it is prudent to handle **Gpx4-IN-15** with a high degree of care, assuming it may be irritating to the mucous membranes, respiratory tract, eyes, and skin.[3]

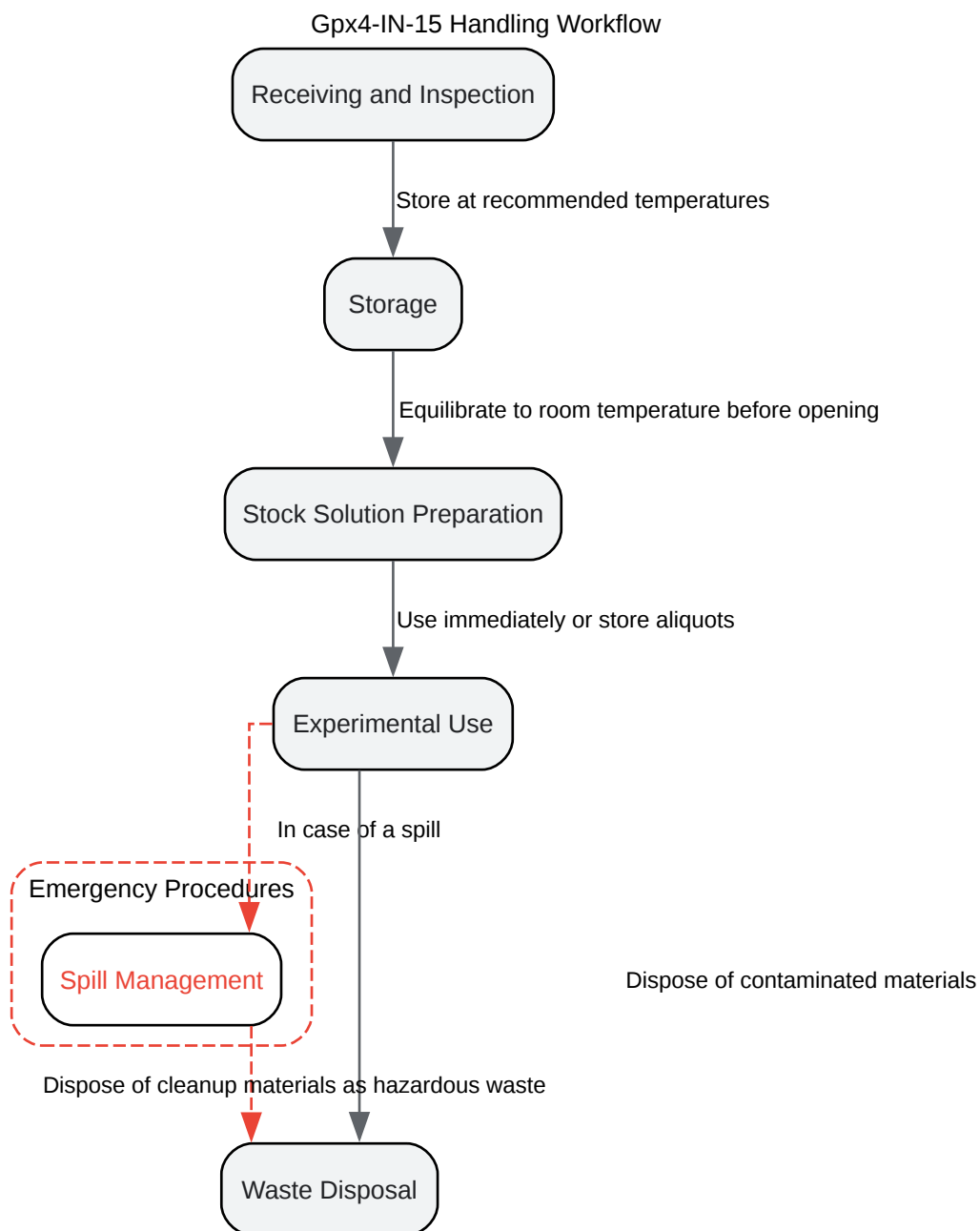
## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all activities involving **Gpx4-IN-15** to determine the necessary PPE.[2] The following table outlines the recommended minimum PPE.

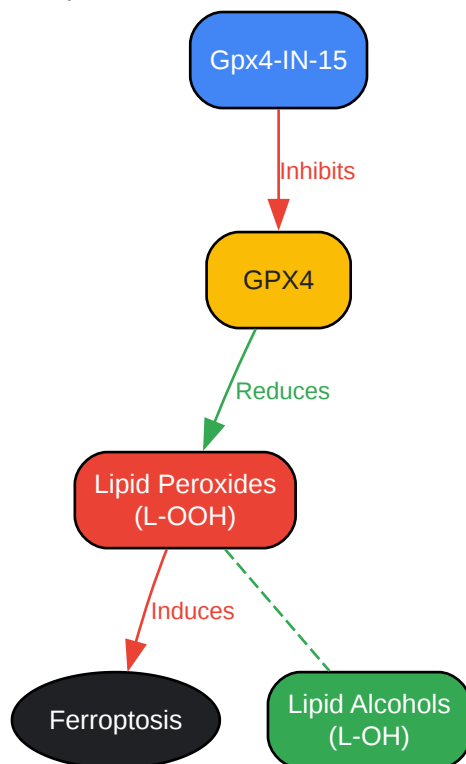
PPE Component	Specification	Rationale
Gloves	Chemotherapy-rated, powder-free nitrile or neoprene gloves.	To prevent skin contact with the compound. <a href="#">[2]</a>
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or aerosols. <a href="#">[2]</a>
Lab Coat	Impermeable, long-sleeved lab coat.	To protect skin and personal clothing from contamination. <a href="#">[2]</a>
Respiratory Protection	A NIOSH-approved respirator may be necessary if there is a risk of generating aerosols or dusts.	To prevent inhalation of the compound. <a href="#">[2]</a>

## Operational Plan: From Receipt to Disposal

A structured approach to handling **Gpx4-IN-15** is critical for safety and to maintain the compound's integrity from its arrival in the laboratory to its final disposal.[\[2\]](#)



Gpx4-IN-15 Mechanism of Action



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## References

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